

Physical properties of N'-Benzyl-N,N-dimethylethylenediamine (boiling point, density)

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Compound of Interest

Compound Name:	<i>N'-Benzyl-N,N-dimethylethylenediamine</i>
Cat. No.:	B085962

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Technical Guide: Physical Properties of N'-Benzyl-N,N-dimethylethylenediamine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the key physical properties of **N'-Benzyl-N,N-dimethylethylenediamine**, a compound relevant in various chemical synthesis studies. The information is presented to support research and development activities where this compound's physical characteristics are of importance.

Core Physical Properties

N'-Benzyl-N,N-dimethylethylenediamine is a clear, pale yellow liquid at room temperature^[1] [2]. Its primary identification and physical property data are summarized in the table below for ease of reference and comparison.

Property	Value	Conditions
Boiling Point	122-124 °C	at 11 mmHg[1][2][3]
Density	0.922 g/mL	at 25 °C[1][2][3]
Molecular Formula	C ₁₁ H ₁₈ N ₂	
Molecular Weight	178.27 g/mol [1][2]	
CAS Number	103-55-9[1][2][3]	
Refractive Index	n _{20/D} 1.509[2][3]	

Experimental Protocols

The cited physical properties are literature values, indicating they are derived from experimental measurements. While the specific, detailed experimental protocols for these exact values are not provided in the source materials, the determination of boiling point and density for a liquid organic compound like **N'-Benzyl-N,N-dimethylethylenediamine** typically follows established laboratory procedures.

Determination of Boiling Point (Reduced Pressure)

The boiling point is provided at a reduced pressure (11 mmHg), which is a common practice for compounds that may decompose at their atmospheric boiling point. A general protocol for this measurement involves:

- Apparatus Setup: A distillation apparatus is assembled, including a boiling flask, a condenser, a receiving flask, and a connection to a vacuum pump. A manometer is included in the system to accurately measure the pressure.
- Sample Preparation: A small volume of **N'-Benzyl-N,N-dimethylethylenediamine** is placed in the boiling flask, along with boiling chips to ensure smooth boiling.
- Pressure Reduction: The system is evacuated to the desired pressure (in this case, 11 mmHg) using the vacuum pump. The pressure is monitored with the manometer.

- Heating: The boiling flask is gently heated. The temperature of the vapor is monitored with a thermometer placed at the vapor outlet to the condenser.
- Measurement: The temperature at which the liquid boils and a steady stream of distillate is collected is recorded as the boiling point at that specific pressure.

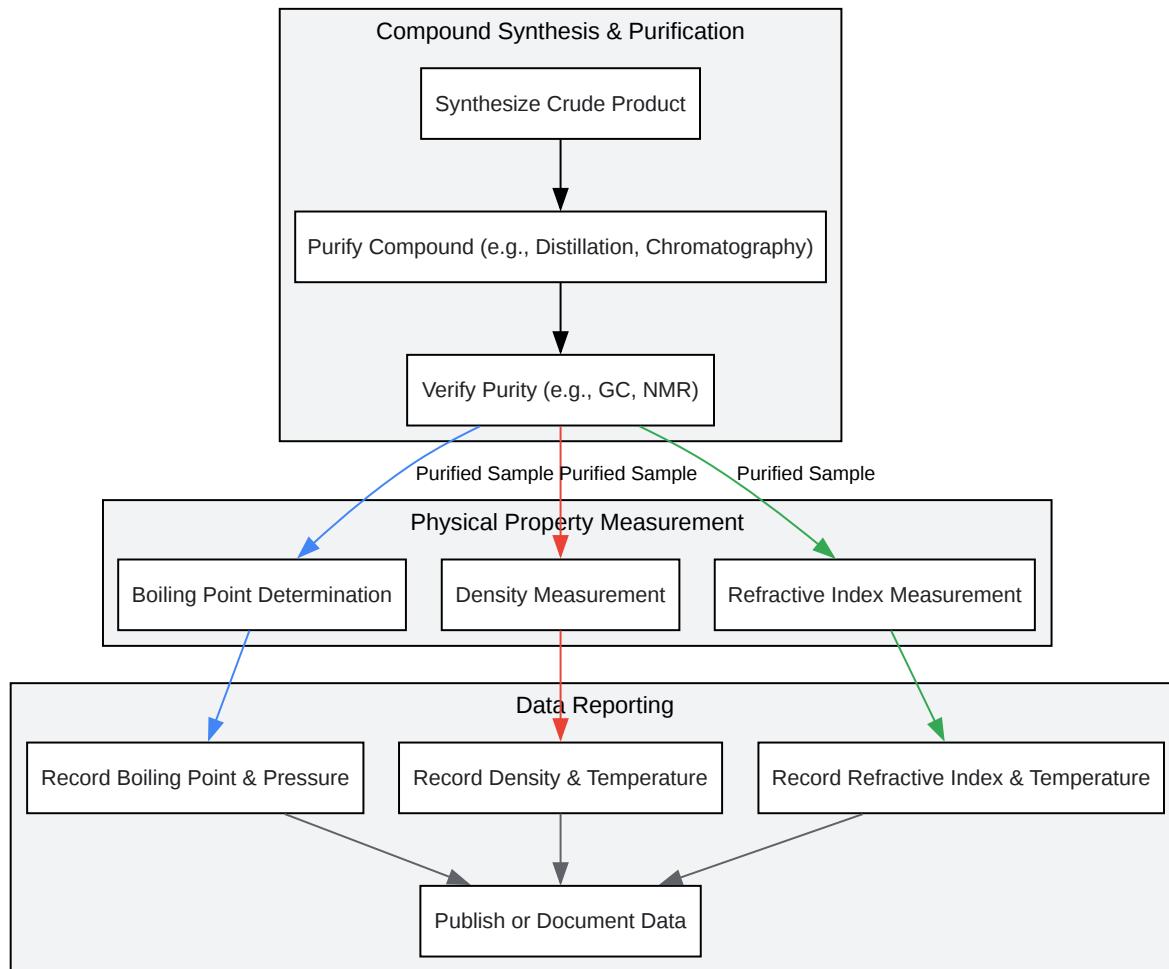
Determination of Density

The density of a liquid is its mass per unit volume. A common and straightforward method for its determination is using a pycnometer or a density meter.

- Pycnometer Method:
 - The mass of a clean, dry pycnometer (a flask with a specific, known volume) is accurately measured.
 - The pycnometer is filled with the sample liquid (**N'-Benzyl-N,N-dimethylethylenediamine**), ensuring no air bubbles are present.
 - The filled pycnometer is placed in a thermostat-controlled water bath to bring it to the desired temperature (in this case, 25 °C).
 - The mass of the pycnometer filled with the liquid is then measured.
 - The density is calculated by dividing the mass of the liquid (mass of filled pycnometer minus mass of empty pycnometer) by the known volume of the pycnometer.

Logical Workflow for Physical Property Determination

The following diagram illustrates a generalized workflow for the characterization of the physical properties of a chemical compound.

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Caption: Workflow for Chemical Property Characterization.

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References

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- 2. N'-BENZYL-N,N-DIMETHYLETHYLEDIAMINE | 103-55-9 [m.chemicalbook.com]
- 3. chembk.com [chembk.com]
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